

Unraveling Carbon's Journey: Tracing L-xylose-5-¹³C in Engineered Yeast

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Compound of Interest

Compound Name: L-xylose-5-¹³C

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

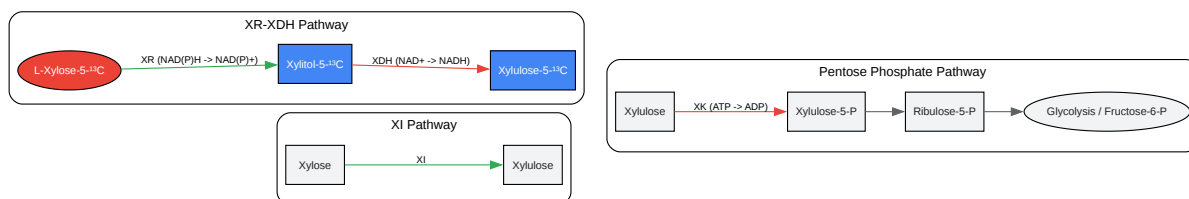
Introduction: The ability to trace the metabolic fate of carbon atoms from specific substrates is a cornerstone of metabolic engineering and systems biology. This document provides detailed application notes and protocols for tracing the carbon from L-xylose-5-¹³C in engineered *Saccharomyces cerevisiae* strains. Understanding how xylose, a major component of lignocellulosic biomass, is metabolized is crucial for optimizing the production of biofuels and other valuable chemicals. The use of a specifically labeled substrate like L-xylose-5-¹³C allows for a high-resolution view of carbon trafficking through central metabolic pathways, providing invaluable data for flux analysis and strain improvement.

These protocols are designed for researchers in academic and industrial settings who are working to develop and characterize engineered yeast strains for improved xylose utilization. The methodologies described herein cover cell cultivation, ¹³C-labeling experiments, metabolite extraction, and analytical techniques for quantifying isotopic enrichment.

Metabolic Pathways for Xylose Utilization in Engineered Yeast

Saccharomyces cerevisiae does not naturally metabolize xylose. Therefore, heterologous pathways must be introduced to enable its utilization. The two most common pathways are the Xylose Reductase-Xylitol Dehydrogenase (XR-XDH) pathway and the Xylose Isomerase (XI)

pathway. Both pathways convert xylose into xylulose, which is then phosphorylated to xylulose-5-phosphate and enters the pentose phosphate pathway (PPP).

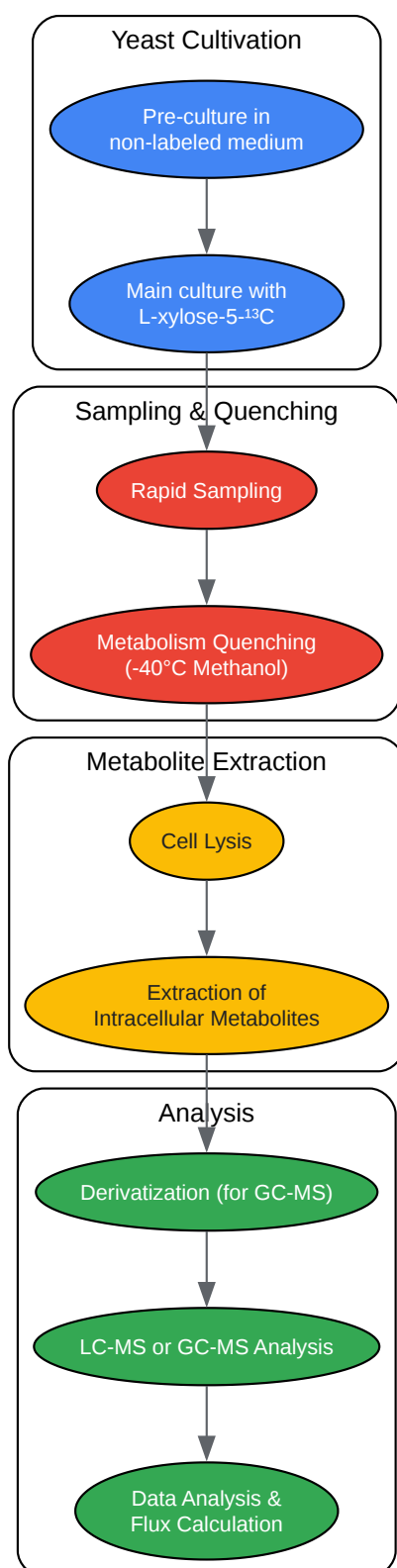


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Caption: Engineered xylose metabolism pathways in *S. cerevisiae*.

Experimental Workflow for Carbon Tracing

The overall workflow for a ¹³C-labeling experiment involves several key stages, from culturing the yeast to analyzing the isotopic enrichment of metabolites.



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